

An In-depth Technical Guide to the Physical Properties of Dimethylethoxysilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethylethoxysilane

Cat. No.: B079849

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For Researchers, Scientists, and Drug Development Professionals

Dimethylethoxysilane (DMES) is a versatile organosilicon compound with significant applications in materials science and organic synthesis. An understanding of its physical properties is crucial for its effective use in research and development. This guide provides a comprehensive overview of the core physical characteristics of **dimethylethoxysilane**, presented in a clear and accessible format for technical professionals.

Core Physical Properties

The physical properties of **dimethylethoxysilane** are summarized in the tables below, providing a consolidated reference for laboratory and development work.

General and Molecular Properties

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ O ₂ Si	[1][2][3][4]
Molecular Weight	104.22 g/mol	[1][3][4]
Alternate Names	Ethoxydimethylsilane	[4]
CAS Number	14857-34-2	[1][2][3][4]
Appearance	Clear, colorless liquid	[5][6][7]
Form	Liquid	[5][6][7]

Thermal and Optical Properties

Property	Value	Source(s)
Boiling Point	54-55 °C	[1][3][6]
Melting/Freezing Point	< 0 °C	[6]
Flash Point	-5 °C to 15 °C	[1][3][6]
Refractive Index (@ 20°C)	1.3645 - 1.3715	[1][5]
Vapor Pressure (@ 25°C)	281 mm Hg	[6]

Other Physical Properties

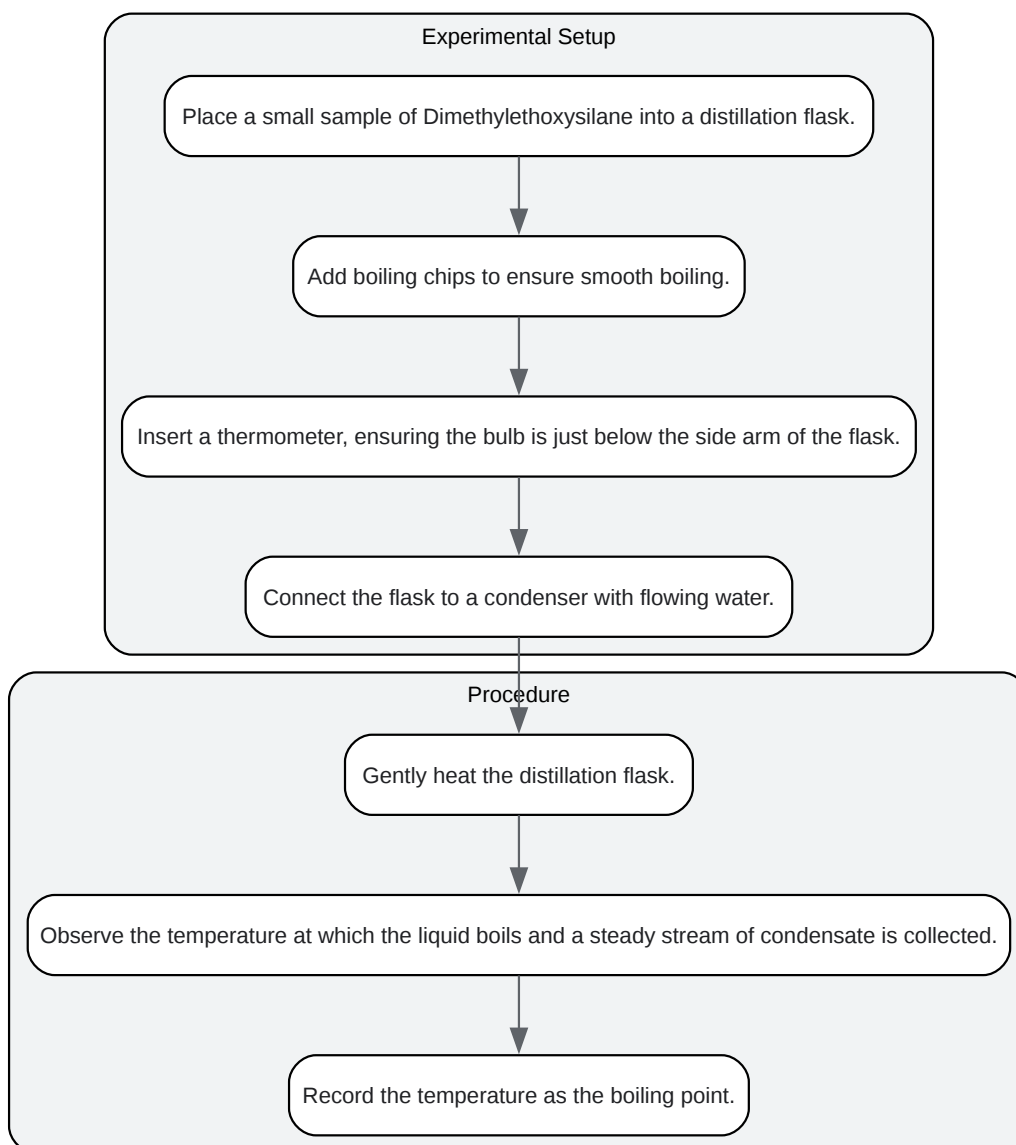
Property	Value	Source(s)
Density (g/mL)	0.757 - 0.758	[1][3]
Solubility	Hydrolyzes in water	[8][9]
Hydrolytic Sensitivity	Reacts slowly with moisture/water	[1][9]
Purity	Typically ≥92% - 97%	[1][2][5]

Experimental Protocols

While specific, detailed experimental protocols for the determination of each physical property of **dimethylethoxysilane** are not readily available in the public domain, standardized methods are employed. The following represents a generalized workflow for the determination of a key physical property, the boiling point.

Generalized Workflow for Boiling Point Determination

Workflow for Boiling Point Determination

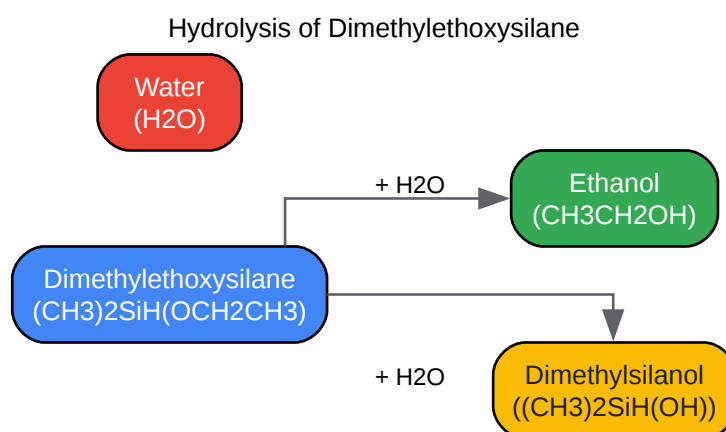
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Caption: A generalized workflow for determining the boiling point of a liquid such as **dimethylethoxysilane**.

Chemical Reactivity

A key chemical property of **dimethylethoxysilane** is its sensitivity to moisture. It undergoes hydrolysis to produce ethanol and silanols, which can further condense. This reactivity is fundamental to its application as a surface modifying and waterproofing agent.

Hydrolysis of Dimethylethoxysilane



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Caption: The hydrolysis reaction of **dimethylethoxysilane** with water to yield ethanol and dimethylsilanol.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Dimethylethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079849#what-are-the-physical-properties-of-dimethylethoxysilane]

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